

Evidence Summary: Menthol vs. Non-Menthol Cessation Outcomes

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: (+)-Menthol

CAS No.: 15356-70-4

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The table below summarizes key findings from a selection of studies to provide an at-a-glance comparison.

Study / Source	Study Design & Population	Key Findings on Cessation
CDC (2022) [1]	National cross-sectional survey (U.S. adults)	Similar quit success (menthol: 9.5% vs non-menthol: 7.9%); Higher quit attempts in menthol smokers (57.3% vs 50.4%); Lower treatment use in menthol smokers (35.2% vs 41.5%).
PATH Study (2020) [2]	Longitudinal, nationally representative (U.S. adults)	Among daily smokers , menthol users had significantly lower odds of quitting (Adjusted OR = 0.76). Association was significant for White and African American daily smokers. No significant difference for non-daily smokers.
Smith et al. (2014) [3] [4]	Randomized Controlled Trial (1,439 smokers)	Menthol smoking associated with a reduced likelihood of cessation success (model-based abstinence: 31% vs 38%; OR = 0.71). Effect was particularly strong for African American females .
Quitline Study (2012) [5]	Comparative Study (6,257 treatment-seekers)	No significant difference in intent-to-treat 30-day abstinence rates between menthol and non-menthol smokers (17.3% vs 13.8%) among those who enrolled in quitline services.

Study / Source	Study Design & Population	Key Findings on Cessation
Pilot Switch Study (2021) [6]	Randomized Pilot (122 African American smokers)	Smokers switched to non-menthol cigarettes showed non-significant indications of delayed time to lapse and relapse compared to those who continued smoking menthol.

Detailed Experimental Protocols

To critically appraise the evidence, it is helpful to understand the methodologies of the key studies cited.

Population Assessment of Tobacco and Health (PATH) Study [2]

- **Objective:** To prospectively examine the relationship between menthol cigarette use, cessation, and relapse in a nationally representative sample of U.S. adults.
- **Design:** A longitudinal cohort study across four waves (2013-2018).
- **Participants:** Adult (18+) smokers, categorized as non-daily ($n = 3,608$) and daily ($n = 13,710$).
- **Measures:**
 - **Cessation:** Defined as smokers who reported no cigarette use in the past 30 days at a subsequent annual wave.
 - **Menthol Use:** Based on self-report at baseline.
- **Analysis:** Used Generalized Estimating Equation (GEE) models to calculate adjusted odds ratios for the likelihood of quitting, controlling for various sociodemographic factors.

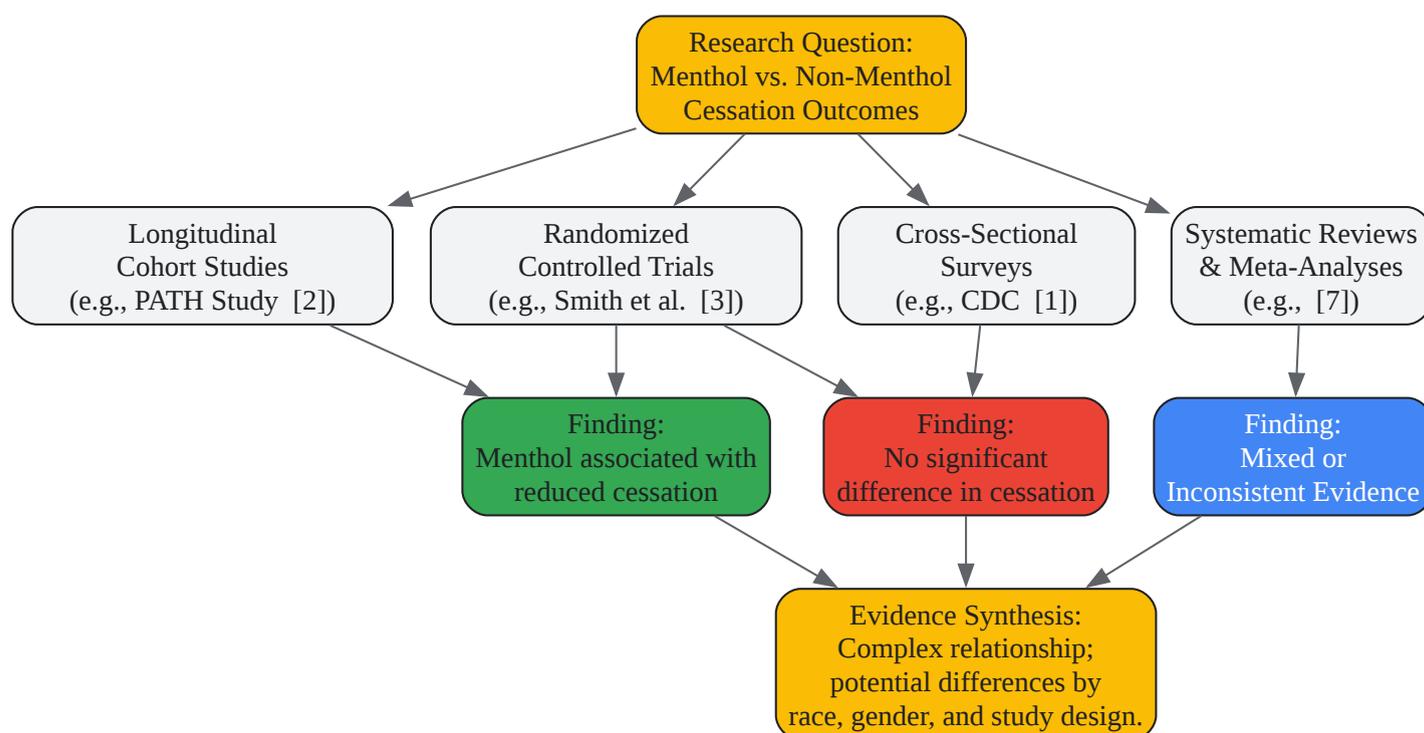
Comparative Effectiveness Trial (CET) by Smith et al. [3] [4]

- **Objective:** To assess the relationship of menthol cigarette use with cessation success in a controlled trial setting.
- **Design:** A randomized, double-blind, placebo-controlled clinical trial.
- **Participants:** 1,504 adult smokers motivated to quit. The analysis sample included 1,439 participants from key demographic groups (White non-menthol, White menthol, and African American menthol smokers).
- **Interventions:** Participants were randomized to one of six treatment conditions: nicotine lozenge, nicotine patch, bupropion SR, nicotine patch + lozenge, bupropion + lozenge, or placebo. All received six individual counseling sessions.

- **Primary Outcome:** Biochemically confirmed 7-day point-prevalence abstinence at 4, 8, and 26 weeks post-quit, measured via exhaled-breath carbon monoxide (CO < 10 ppm).
- **Analysis:** Used longitudinal analyses (Generalized Estimating Equations - GEE) to model abstinence over time, controlling for the cessation treatment received.

Conceptual Workflow for Evidence Synthesis

The following diagram illustrates the logical pathway from research question to evidence synthesis, highlighting how different study designs contribute to the overall body of evidence, which often contains inconsistencies.



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Key Interpretations and Limitations

When reconciling the seemingly conflicting data, consider these points highlighted in the research:

- **The Role of Study Design:** The more robust **longitudinal and clinical trial data often suggest menthol smokers have a harder time quitting**, especially among certain subgroups like African American women and daily smokers [2] [3]. The null findings from quitlines [5] may reflect the high support of the intervention itself or other sample characteristics.
- **Disparities and Targeted Marketing:** The lower cessation success among specific populations is viewed in the context of **decades of targeted marketing** of menthol cigarettes toward African American and younger communities, which can influence dependence and quitting behaviors [2] [8].
- **Treatment Utilization is Critical:** The 2022 CDC data reveals a critical paradox: menthol smokers try to quit more often but succeed less. A potential factor is their **significantly lower use of evidence-based cessation treatments** (counseling or medication) [1], which are known to double or triple quit success rates [9].
- **Mechanistic Explanations:** Menthol's cooling and anesthetic properties are hypothesized to reduce throat irritation, allowing for deeper inhalation and greater nicotine exposure. Preclinical research suggests menthol may alter nicotine metabolism and receptor function, potentially increasing addiction potential [2].

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To cite this document: Smolecule. [Evidence Summary: Menthol vs. Non-Menthol Cessation Outcomes]. Smolecule, [2026]. [Online PDF]. Available at:

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